

Application Notes and Protocols: Fenton Process Degradation of Ciprofloxacin in Antibiotic Wastewater

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Compound Focus: Ciprofloxacin

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Introduction

Ciprofloxacin (CIP) is a broad-spectrum fluoroquinolone antibiotic frequently detected in global water systems, with concentrations measured as high as **31 mg/L** in effluents from bulk drug manufacturers [1]. Its persistence poses significant environmental risks, including the development of **antibiotic-resistant genes** (ARGs) and **antibiotic-resistant bacteria** (ARB), necessitating efficient removal technologies [2]. **Advanced Oxidation Processes** (AOPs), particularly Fenton and Fenton-like reactions, have emerged as promising solutions by generating highly reactive oxygen species (ROS) such as hydroxyl radicals ($\cdot\text{OH}$) that effectively oxidize CIP into lower-toxicity byproducts or achieve complete mineralization [3] [4].

This document provides detailed application notes and experimental protocols for implementing Fenton-based degradation of CIP, leveraging both conventional and enhanced heterogeneous systems. It synthesizes current research to guide researchers and wastewater treatment professionals in configuring, optimizing, and scaling these processes, with a focus on **catalyst synthesis**, **process efficiency**, and **cost-effectiveness**.

Comparative Performance of Fenton-Based Systems

The efficacy of CIP degradation varies significantly based on the catalytic system, oxidant used, and operational parameters. The table below summarizes the performance of various systems as reported in recent studies.

Table 1: Performance of different Fenton and Fenton-like systems for CIP degradation

Catalyst System	Oxidant	Optimal Catalyst Dose	Optimal Oxidant Concentration	Optimal pH	Reaction Time	Degradation Efficiency	Key Reactive Species
RM-Co PBA [2]	H ₂ O ₂ (0.5%)	0.5 g/L	~147 mM	5	60 min	~95%	·OH, ·O ₂ ⁻
RM-nZVI/Ni [4]	H ₂ O ₂ (6 mM)	0.1 g/L	6 mM	3-11 (Broad)	15 min	~100% (of 0.02 g/L SMX)	·OH, Ni species
BC-Cu (1:4) [5]	PMS (Not specified)	Not specified	Not specified	3.98 - 11.95	40 min	99.99%	¹ O ₂ (Non-radical)
Electro-Peroxone [1]	O ₃ (in situ H ₂ O ₂)	Graphite Felt Electrodes	N/A	Not specified	< 60 min	97 - 100%	·OH

Detailed Experimental Protocols

Protocol 1: Heterogeneous Fenton using RM-Co PBA Catalyst

Principle: This protocol uses a **Prussian Blue Analogue** (PBA) catalyst synthesized from red mud (RM), which serves as both an iron source and a carrier, to activate H₂O₂ for CIP degradation [2].

3.1.1 Catalyst Synthesis (Acid Dissolution-Reduction-Coprecipitation)

- **Red Mud Pretreatment:** Collect and dry RM from an alumina refinery (e.g., Baise, Guangxi, China). Grind it to a fine powder.
- **Acid Dissolution:** Leach the RM powder with a **2.4 mol/L hydrochloric acid (HCl)** solution in a water bath for 2 hours to dissolve the iron content. Achieving an **88.93% dissolution percentage** of Fe is critical for high yield [2].
- **Reduction and Coprecipitation:** To the acid leachate, add a **4 mM potassium cobalticyanide (K₃[Co(CN)₆])** solution under constant stirring. Maintain the reaction for several hours to form the RM-Co PBA composite.

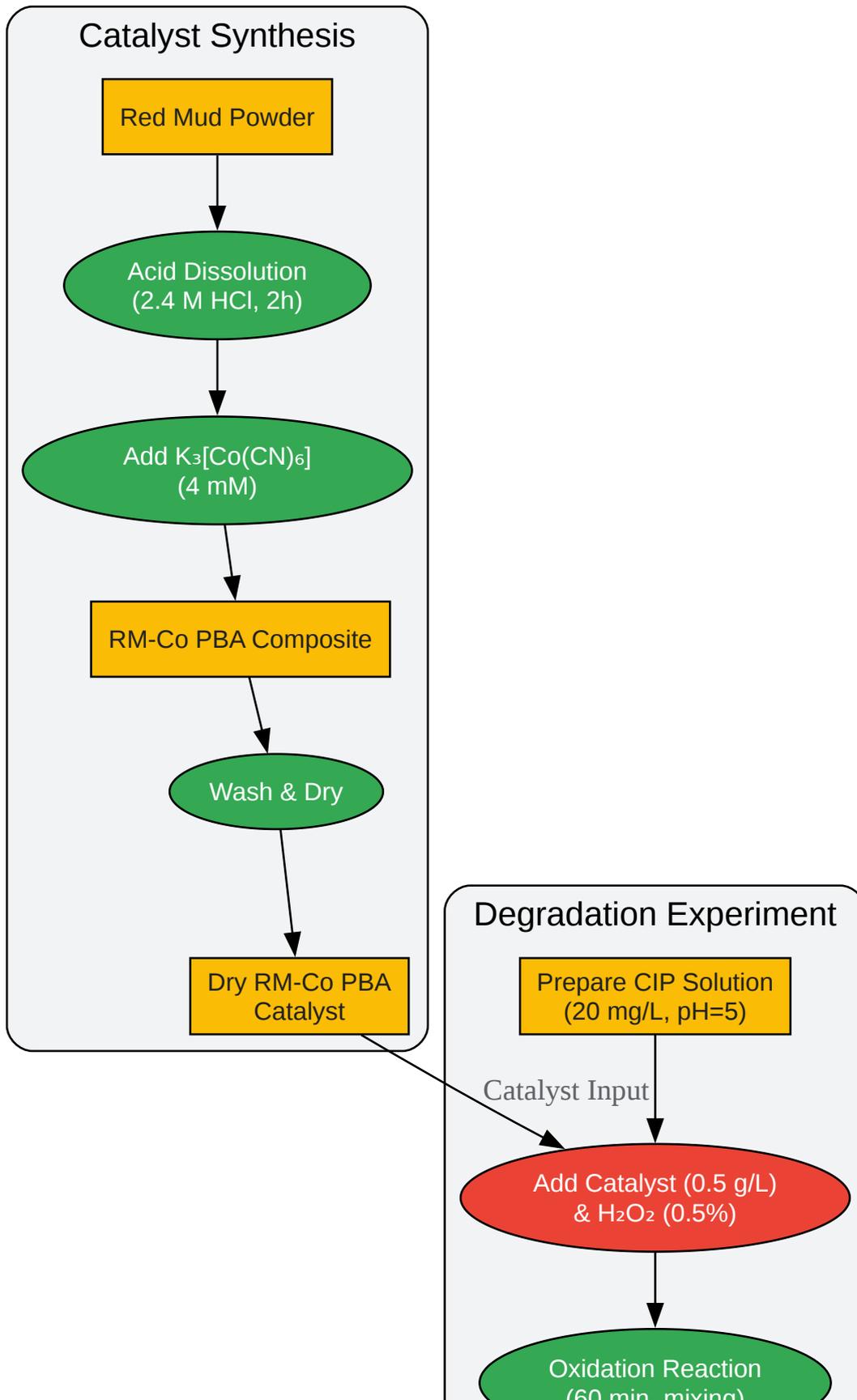
- **Washing and Drying:** Recover the solid precipitate by centrifugation, wash repeatedly with deionized water until neutral pH, and dry in an oven at 60-80°C.

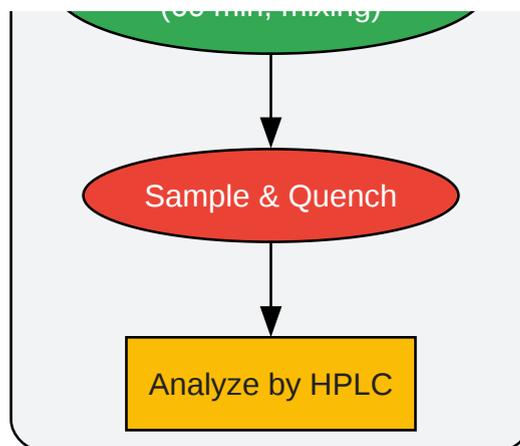
3.1.2 Degradation Experiment

- **Reaction Setup:** Prepare a **20 mg/L CIP solution** in a batch reactor. Adjust the initial pH to **5.0** using dilute NaOH or HCl.
- **Add Catalyst and Oxidant:** Add the synthesized RM-Co PBA catalyst at a dosage of **0.5 g/L**. Initiate the reaction by adding H₂O₂ to a final concentration of **0.5% v/v** (~147 mM).
- **Mixing and Sampling:** Maintain constant stirring or mixing. Withdraw samples at regular intervals (e.g., 0, 5, 15, 30, 60 min).
- **Reaction Quenching:** Add a quenching agent (e.g., sodium thiosulfate) to the samples to stop the Fenton reaction immediately.
- **Analysis:** Filter the samples (0.22 µm membrane) and analyze the residual CIP concentration using **High-Performance Liquid Chromatography (HPLC)**.

The workflow for this protocol is illustrated below:

RM-Co PBA Fenton Process Workflow





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Protocol 2: Electro-Peroxone Process with Graphite Felt

Principle: This **electrochemical AOP** combines ozonation with electrolysis. Graphite felt electrodes generate **H₂O₂ in situ** via the two-electron reduction of oxygen. Ozone then reacts with the electro-generated H₂O₂ to produce a high flux of **•OH** radicals [1].

3.2.1 Experimental Setup

- **Electrode Configuration:** Use **graphite felt** as both the anode and cathode. The effective surface area should be determined based on the reactor size.
- **Reactor Assembly:** Set up an electrochemical cell equipped with:
 - A power supply (for voltammetric or galvanostatic operation).
 - An oxygen concentrator and an ozone generator.
 - Bubble diffusers for introducing O₂ and O₃ into the reactor.
 - A magnetic stirrer for homogenizing the solution.
- **Safety:** Place the entire setup inside a fume hood. Use an **ozone destructor** to treat off-gases.

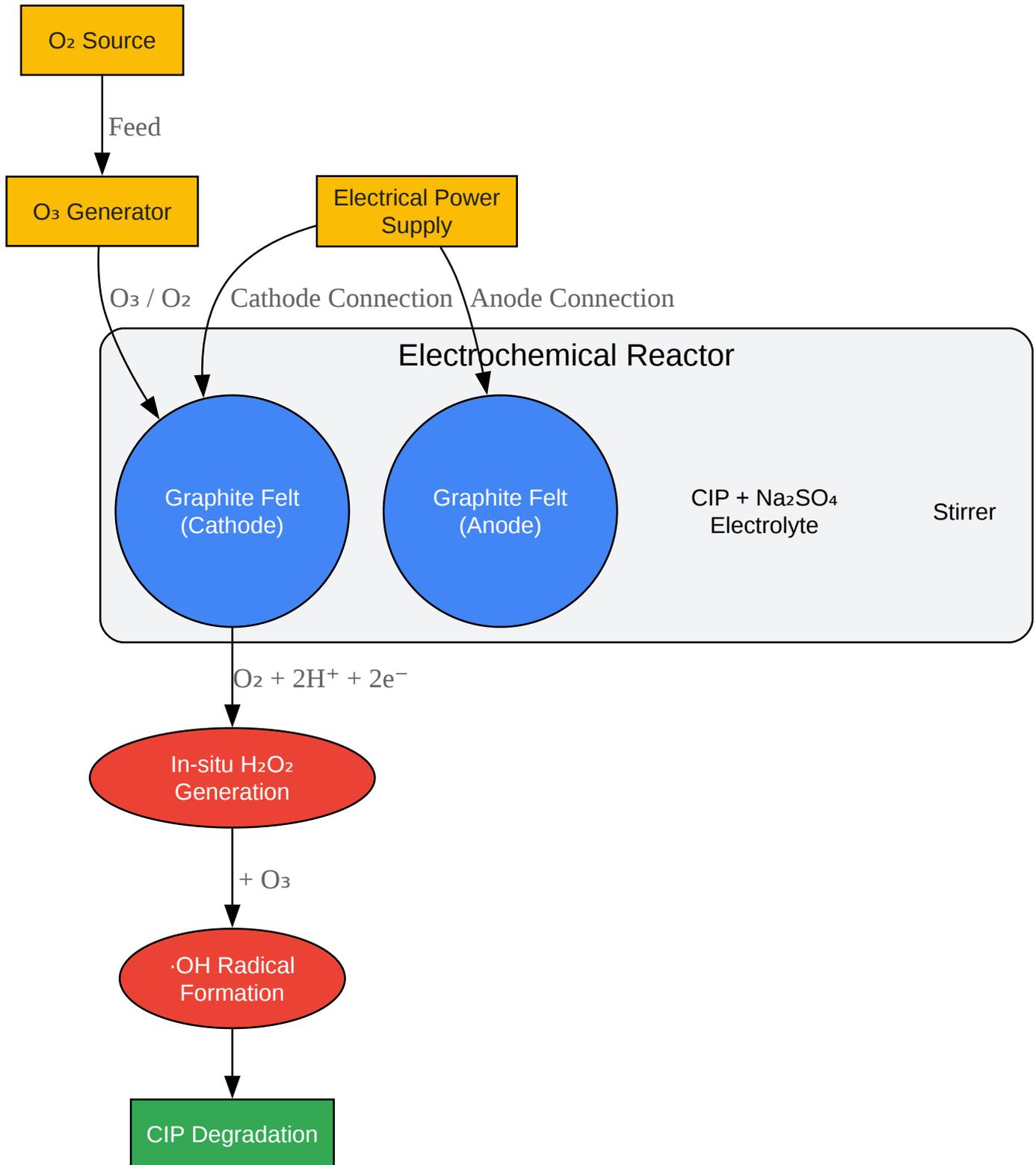
3.2.2 Degradation Experiment

- **Solution Preparation:** Prepare a **10 mg/L CIP solution** and add **sodium sulfate** (e.g., 50 mM) as the supporting electrolyte.
- **Gas and Power Supply:** Simultaneously:
 - Supply oxygen and ozone (e.g., at 0.5 L/min) through the diffusers.
 - Apply a constant current (e.g., 50 mA) or voltage to the graphite felt electrodes.
- **Monitoring and Sampling:** Run the process for 60-120 minutes. Withdraw samples at predefined intervals.
- **Quantification of ROS:**

- **H₂O₂**: Use a colorimetric method with **Titanium(IV) oxysulfate** ($\lambda=410$ nm). Expected yield can be up to **47 mg/L in 120 min** [1].
- **·OH**: Trap radicals with **Dimethyl Sulfoxide (DMSO)**, forming formaldehyde, which is derivatized with **DNPH** and quantified via HPLC ($\lambda=355$ nm). Expected yield can reach **140 μ M within 60 min** [1].
- **Analysis**: Measure CIP concentration by HPLC with a UV-detector ($\lambda=280$ nm).

The configuration of this advanced system is as follows:

Electro-Peroxone System Configuration



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Critical Parameters and Optimization Guidelines

Successful implementation requires careful optimization of key parameters:

- **pH Control:** The conventional Fenton process is most effective under **acidic conditions (pH ~3)** [3]. However, heterogeneous and electro-enhanced systems show broader operating ranges. The **RM-Co PBA** system performs optimally at **pH 5** [2], while the **RM-nZVI/Ni** system is effective from **pH 3 to 11** [4], and the **BC-Cu/PMS** system from **3.98 to 11.95** [5].
- **Catalyst and Oxidant Dosage:** An excess of H_2O_2 can act as a $\cdot\text{OH}$ scavenger, reducing efficiency. The optimal ratio is system-dependent; for example, the RM-Co PBA system uses a **0.5 g/L catalyst dose with 0.5% H_2O_2** , while RM-nZVI/Ni uses **0.1 g/L catalyst with 6 mM H_2O_2** [2] [4].
- **Interfering Anions:** Common water anions like Cl^- , HCO_3^- , H_2PO_4^- can scavenge reactive radicals and reduce degradation rates [4]. Conduct tests with target water matrices to determine the required catalyst or oxidant adjustments.

Conclusion and Future Perspectives

Fenton and Fenton-like processes, particularly those utilizing **waste-derived catalysts** like red mud and biochar, offer a powerful and sustainable strategy for eliminating **ciprofloxacin** from wastewater. The move towards **heterogeneous systems** and **electro-chemical hybrids** effectively addresses the limitations of the homogeneous Fenton process, such as iron sludge production and narrow pH range [2] [3] [4].

Future research should focus on:

- **Long-term stability and reusability** of novel catalysts in continuous-flow systems.
- **Pilot-scale validation** of the most promising systems, such as the graphite felt electro-peroxone process.
- **Comprehensive toxicity assessment** of degradation byproducts to ensure complete environmental safety.
- **Techno-economic analysis** to facilitate industrial adoption and scaling.

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